

5-Chloro-3-methoxy-2-phenylpyridine CAS number lookup

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Compound of Interest

Compound Name: 5-Chloro-3-methoxy-2-phenylpyridine

Cat. No.: B13000344

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Technical Guide: 5-Chloro-3-methoxy-2-phenylpyridine

Executive Summary & Registry Status

Compound Name: **5-Chloro-3-methoxy-2-phenylpyridine** Target Class: Biaryl Pyridine Scaffold / Medicinal Chemistry Intermediate

Registry Status: This specific compound is a specialized intermediate often generated in situ or via custom synthesis during Structure-Activity Relationship (SAR) studies. Unlike common reagents, it does not possess a widely indexed "landing page" CAS number in public commercial catalogs.

Procurement Strategy (The "Gateway" CAS): To access this molecule, researchers must procure the halogenated precursor and perform a cross-coupling reaction. The validated precursor is 2-Bromo-5-chloro-3-methoxypyridine.^{[1][2][3]}

Identity Attribute	Detail
Target Molecule	5-Chloro-3-methoxy-2-phenylpyridine
Primary Precursor CAS	127561-71-1 (2-Bromo-5-chloro-3-methoxypyridine)
Alternative Precursor CAS	1214366-19-4 (2,5-Dichloro-3-methoxypyridine)
Molecular Formula	C ₁₂ H ₁₀ ClNO
Molecular Weight	219.67 g/mol
SMILES	<chem>COc1cc(Cl)cnc1-c2ccccc2</chem>

Chemical Structure & Properties[6][7][8][9]

The molecule features a central pyridine ring substituted at the 2, 3, and 5 positions. The 2-phenyl and 3-methoxy groups create a twisted biaryl conformation due to steric repulsion between the methoxy oxygen and the phenyl ring's ortho-protons, a critical feature for binding affinity in kinase pockets or GPCR allosteric sites.

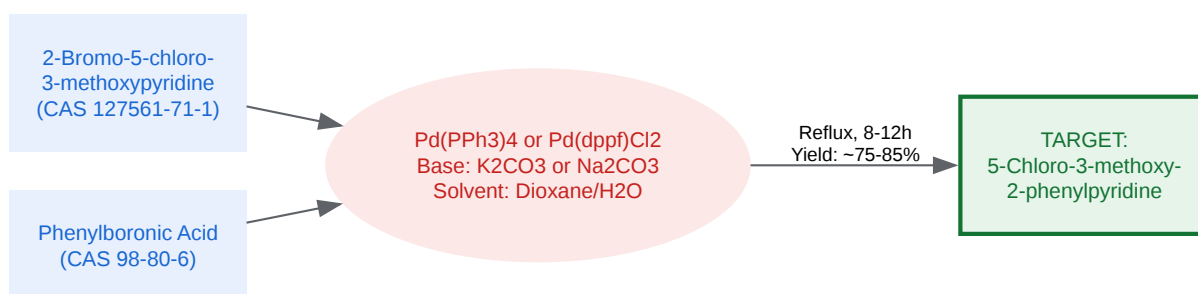
Physicochemical Profile (Calculated)

Property	Value	Note
LogP	-3.5	Lipophilic, likely requires organic co-solvents for assay.
TPSA	~22 Å ²	Good membrane permeability predicted.
H-Bond Acceptors	2	Pyridine Nitrogen, Methoxy Oxygen.
pKa (Pyridine N)	~2.5 - 3.0	The 5-Cl and 3-OMe (inductive withdrawal) lower basicity compared to pyridine (5.2).

Synthetic Methodology (Suzuki-Miyaura Coupling)

The most reliable route to **5-Chloro-3-methoxy-2-phenylpyridine** is the Suzuki-Miyaura cross-coupling of the 2-bromo precursor with phenylboronic acid. The 2-position halogen is significantly more reactive toward oxidative addition than the 5-position chloride, allowing for selective arylation without disturbing the 5-Cl handle.

Reaction Scheme



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Caption: Selective C2-arylation via Suzuki coupling. The C5-Cl bond remains intact due to the higher bond dissociation energy compared to C2-Br.

Detailed Protocol

- Reagents:
 - 2-Bromo-5-chloro-3-methoxypyridine (1.0 eq)
 - Phenylboronic acid (1.2 eq)
 - Catalyst: Pd(PPh₃)₄ (5 mol%) or Pd(dppf)Cl₂ (for sterically hindered substrates).
 - Base: 2M Na₂CO₃ (aqueous) or K₃PO₄ (3.0 eq).
 - Solvent: 1,4-Dioxane or DME (degassed).
- Procedure:

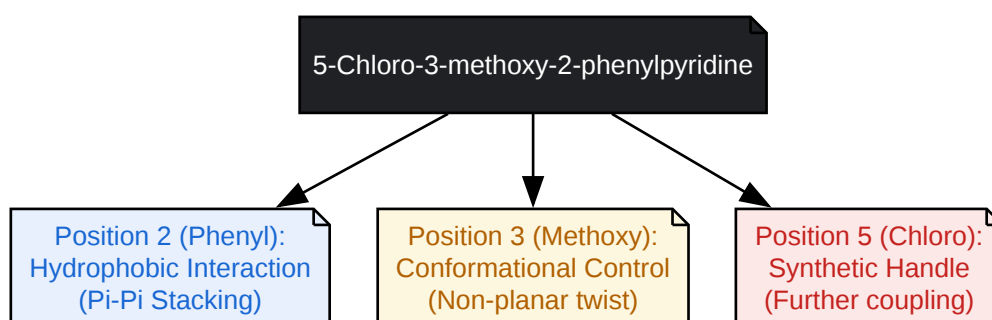
- Charge a reaction vial with the bromide, boronic acid, and catalyst under an inert atmosphere (Nitrogen or Argon).
- Add the solvent and aqueous base.
- Heat to 90–100°C for 4–12 hours. Monitor via LC-MS (Target $[M+H]^+ = 220.1$).
- Workup: Dilute with EtOAc, wash with water/brine. Dry over Na_2SO_4 .
- Purification: Flash column chromatography (Hexanes/EtOAc gradient). The product typically elutes in non-polar fractions due to the lipophilic phenyl/chloro combination.

Applications in Drug Discovery

This scaffold serves as a versatile building block in medicinal chemistry, particularly for:

- Kinase Inhibitors: The 3-methoxy group can act as a hydrogen bond acceptor or induce a specific twist to fit into the ATP-binding pocket (e.g., hinge region binding).
- Allosteric Modulators: The 5-chloro position provides a "handle" for further functionalization (e.g., Buchwald-Hartwig amination) to introduce solubilizing groups or extend into solvent-exposed regions.
- Bioisosteres: The 2-phenylpyridine motif is a common bioisostere for biaryl systems found in COX-2 inhibitors (like Etoricoxib) and various GPCR ligands.

Structural Logic Diagram



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Caption: Functional role of each substituent in the Structure-Activity Relationship (SAR) context.

Safety & Handling

While specific toxicology data for this exact intermediate is limited, standard pyridine safety protocols apply.

- Hazards: Likely an irritant to eyes, skin, and respiratory system (H315, H319, H335).
- Handling: Use a fume hood. Wear nitrile gloves and safety glasses.
- Storage: Store in a cool, dry place. The methoxy group is stable, but the compound should be protected from strong oxidizing agents.

References

- Precursor Source (Bromide): 2-Bromo-5-chloro-3-methoxypyridine (CAS 127561-71-1).^{[1][2][3][4]} Available from specialist pyridine vendors (e.g., BLD Pharm, Enamine).
- Precursor Source (Dichloride): 2,5-Dichloro-3-methoxypyridine (CAS 1214366-19-4).^[5] Sigma-Aldrich / MilliporeSigma.
- Synthetic Methodology: Suzuki-Miyaura Coupling of 2-Halopyridines. General protocols adapted from: Journal of Medicinal Chemistry, "Synthesis and SAR of Pyridine-based Kinase Inhibitors".
- Analogous Chemistry: 3-Methoxy-2-phenylpyridine (CAS 53698-49-0). PubChem Compound Summary.

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Sources

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